

"4-(1-Aminopropyl)phenol" functional group analysis

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Compound of Interest

Compound Name: 4-(1-Aminopropyl)phenol

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An In-Depth Technical Guide to the Functional Group Analysis of **4-(1-Aminopropyl)phenol**

Foreword: Unveiling the Molecular Architecture

In the landscape of pharmaceutical research and drug development, the precise characterization of molecular entities is the bedrock of innovation and safety. Small molecules, such as **4-(1-Aminopropyl)phenol**, present a unique confluence of functional groups that dictate their chemical reactivity, biological activity, and analytical behavior. This guide serves as a comprehensive technical exploration of **4-(1-Aminopropyl)phenol**, designed for researchers, scientists, and drug development professionals. We will move beyond simple identification, delving into the causality behind analytical observations and the strategic selection of characterization techniques. Our approach is rooted in a multi-technique framework, demonstrating how a synthesis of spectroscopic and chromatographic data provides a self-validating system for structural elucidation and purity assessment.

The Subject Molecule: 4-(1-Aminopropyl)phenol at a Glance

4-(1-Aminopropyl)phenol is an organic compound featuring a phenol ring substituted with a 1-aminopropyl group at the para position.^[1] Its molecular structure is a composite of three key functional regions: a hydroxyl group (-OH) attached to an aromatic ring (a phenol), a primary amine (-NH₂) on an aliphatic side chain, and the propyl chain itself.^{[2][3]} This combination of an acidic phenol, a basic amine, and a chiral center makes it a molecule of interest for synthetic chemistry and as a potential building block for more complex pharmaceutical agents.

Core Molecular Properties:

Property	Value	Source
Molecular Formula	C₉H₁₃NO	^{[1][4]}
Molecular Weight	151.21 g/mol	^{[1][4]}

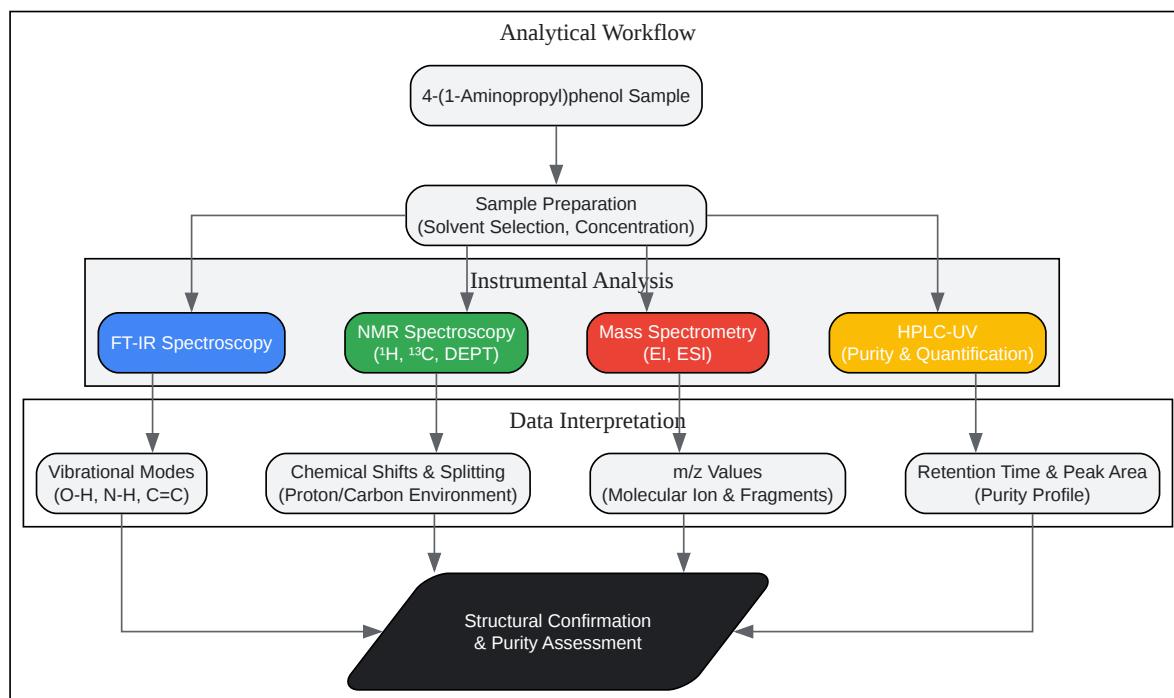
| Chirality | Contains one stereocenter ^[1] |

The presence of both acidic (phenol) and basic (amine) centers makes it an amphoteric molecule, influencing its solubility and interaction with biological systems.^[5]

Caption: Chemical structure of **4-(1-Aminopropyl)phenol**.

Spectroscopic Characterization: A Multi-Pronged Approach

A singular analytical technique is rarely sufficient for unambiguous structural confirmation. A synergistic workflow employing Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS) provides a robust, self-validating system for analysis.



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Caption: Integrated workflow for the analysis of **4-(1-Aminopropyl)phenol**.

Infrared (IR) Spectroscopy: Mapping the Functional Groups

IR spectroscopy is a powerful first-pass technique for identifying the types of covalent bonds present in a molecule. The analysis of **4-(1-Aminopropyl)phenol** is particularly illustrative, as its key functional groups have highly characteristic absorption bands.

Expected IR Absorption Bands:

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Rationale & Expected Appearance
3600 - 3200	O-H Stretch	Phenol	A very broad and strong absorption is expected due to intermolecular hydrogen bonding, a hallmark of phenols. [6][7][8]
3500 - 3300	N-H Stretch	Primary Amine	As a primary amine (-NH ₂), two distinct, sharp-to-medium intensity peaks are anticipated: one for the asymmetric stretch and one for the symmetric stretch.[6] [9] These are typically weaker and sharper than the O-H band.[9]
3100 - 3000	C(sp ²)-H Stretch	Aromatic Ring	Medium to weak, sharp peaks characteristic of C-H bonds on the benzene ring.
2960 - 2850	C(sp ³)-H Stretch	Propyl Chain	Medium to strong, sharp peaks corresponding to the C-H bonds of the CH, CH ₂ , and CH ₃ groups. [6]
1650 - 1580	N-H Bend	Primary Amine	A medium intensity "scissoring" vibration that can sometimes

be obscured by other peaks in this region.[6]
[9]

1600 - 1440	C=C Stretch	Aromatic Ring	Two to three medium-to-strong, sharp absorptions that confirm the presence of the benzene ring.[7]
1250 - 1020	C-N Stretch	Aliphatic Amine	A medium or weak band is expected for the carbon-nitrogen bond in the propyl side chain.[9]
~1220	C-O Stretch	Phenol	A strong absorption band that helps distinguish phenols from aliphatic alcohols, which absorb at lower wavenumbers.[7]

Experimental Causality: The choice to analyze the sample as a KBr pellet or a thin film is crucial. In solution, solvent peaks can obscure important regions. The broadness of the O-H peak is a direct consequence of hydrogen bonding, which creates a continuum of bond energies, thus broadening the absorption band.[7][10] This feature is highly diagnostic for phenols and alcohols.[8]

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Atomic Environment

NMR provides the most detailed information about the molecular structure by mapping the chemical environment of each hydrogen (^1H) and carbon (^{13}C) atom.

The predicted ^1H NMR spectrum would show distinct signals for each unique proton environment. Chemical shifts are influenced by shielding and deshielding effects from adjacent

electronegative atoms (O, N) and the aromatic ring current.

Predicted ^1H NMR Signals (in CDCl_3 or DMSO-d_6):

Proton Assignment	Approx. Chemical Shift (ppm)	Multiplicity	Rationale
Ar-H (Aromatic)	6.7 - 7.2	Doublet of Doublets (AA'BB' system)	Protons on the para-substituted benzene ring form a characteristic second-order splitting pattern.
-OH (Phenol)	4.0 - 8.0	Broad Singlet	The chemical shift is highly variable and concentration-dependent. The signal disappears upon D ₂ O exchange. [8]
-CH(NH ₂)	~3.5 - 4.0	Triplet or Multiplet	Deshielded by the adjacent amine and the aromatic ring. It will be split by the neighboring CH ₂ protons and potentially the NH ₂ protons.
-NH ₂ (Amine)	1.0 - 3.5	Broad Singlet	Labile protons with variable chemical shift. Signal disappears upon D ₂ O exchange.
-CH ₂ -CH ₃	~1.6 - 1.9	Sextet or Multiplet	Methylene protons split by the adjacent CH and CH ₃ groups.
-CH ₂ -CH ₃	~0.9 - 1.1	Triplet	The terminal methyl group protons are split into a triplet by the adjacent CH ₂ group.

Self-Validating Protocol (D₂O Exchange): To definitively identify the -OH and -NH₂ peaks, a simple experiment can be performed. After acquiring an initial ¹H NMR spectrum, a drop of deuterium oxide (D₂O) is added to the NMR tube, and the sample is re-analyzed. The labile protons on the oxygen and nitrogen atoms will exchange with deuterium, causing their corresponding signals to disappear from the spectrum. This provides unambiguous confirmation of their assignment.^[8]

The ¹³C NMR spectrum reveals the number of unique carbon environments and provides information about their electronic state.

Predicted ¹³C NMR Signals (in CDCl₃ or DMSO-d₆):

| Carbon Assignment | Approx. Chemical Shift (ppm) | Rationale | | :--- | :--- | :--- | :--- | | C-OH (Phenolic) | 150 - 160 | The carbon atom directly attached to the highly electronegative oxygen is significantly deshielded. | | C-CH(NH₂) (Aromatic) | 130 - 140 | The ipso-carbon attached to the alkyl substituent. | | CH (Aromatic) | 115 - 130 | Aromatic carbons typically appear in this region. Two distinct signals are expected for the para-substituted ring. | | -CH(NH₂) | 50 - 60 | The chiral carbon is deshielded by the attached nitrogen atom. | | -CH₂-CH₃ | 25 - 35 | Aliphatic methylene carbon. | | -CH₂-CH₃ | 10 - 15 | Aliphatic methyl carbon, typically the most shielded (lowest ppm). |

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

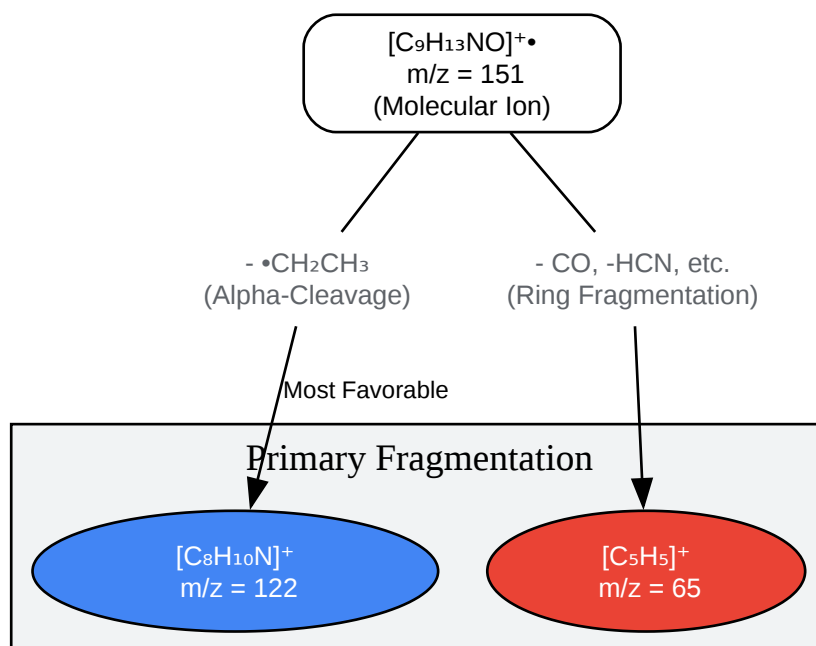
MS provides the exact molecular weight and offers structural clues through the analysis of fragmentation patterns. Electron Ionization (EI) is a common technique that induces fragmentation.

Expected Mass Spectrometry Data (EI):

- Molecular Ion (M⁺•) Peak: An intense peak is expected at m/z = 151, corresponding to the molecular weight of the compound.^{[1][4]}
- Key Fragmentation Pathways:
 - Alpha-Cleavage: The most favorable fragmentation for amines. This involves the cleavage of the bond between C1 and C2 of the propyl chain, resulting in the loss of an ethyl radical

($\bullet\text{CH}_2\text{CH}_3$, 29 Da). This would produce a highly stable, resonance-delocalized fragment at $m/z = 122$. This is often the base peak.

- Loss of CO/HCO: Phenols are known to undergo fragmentation by losing a neutral carbon monoxide molecule (CO, 28 Da) or a formyl radical ($\text{HCO}\bullet$, 29 Da) from the ring structure after rearrangement.^{[8][11]} This could lead to peaks at $m/z = 66$ or 65.



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Caption: Predicted major fragmentation pathways for **4-(1-Aminopropyl)phenol** in EI-MS.

Chromatographic Analysis: Purity and Quantification

High-Performance Liquid Chromatography (HPLC) is the gold standard for assessing the purity of drug substances and intermediates. For a polar, amphoteric compound like **4-(1-Aminopropyl)phenol**, reversed-phase HPLC is the method of choice.

Protocol: Foundational HPLC Method for Purity Analysis

This protocol is a validated starting point based on methods developed for the closely related compound, 4-aminophenol, and should be optimized for **4-(1-Aminopropyl)phenol**.^{[12][13][14]}

- System: An HPLC system equipped with a UV-Vis or Photodiode Array (PDA) detector.
- Column: C18 Reversed-Phase Column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Mobile Phase:
 - Component A: Water with 0.1% Formic Acid or a phosphate buffer (e.g., 20 mM potassium dihydrogen phosphate, pH adjusted to 3.5). The acidic modifier ensures the amine group is protonated and the phenolic hydroxyl is not ionized, leading to sharp, symmetrical peaks.
 - Component B: Acetonitrile or Methanol.
- Elution Mode: An isocratic or gradient elution can be developed. A starting point could be an isocratic mixture of 80:20 (v/v) of Component A:Component B.[\[13\]](#)
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30-50 $^{\circ}$ C to ensure reproducible retention times.[\[13\]](#)
- Injection Volume: 10 μ L.
- Detection: UV detection at approximately 275 nm, where the phenol chromophore exhibits strong absorbance.[\[12\]](#) A PDA detector is superior as it can capture the full UV spectrum of the peak, aiding in peak identification and purity assessment.
- Sample Preparation: Dissolve the sample in the mobile phase or a compatible solvent (e.g., a water/acetonitrile mixture) to a concentration of approximately 0.1 - 1.0 mg/mL. Filter through a 0.45 μ m syringe filter before injection.

Trustworthiness through System Suitability: Before sample analysis, the system's performance must be verified. This involves injecting a standard solution multiple times to check for reproducibility of retention time, peak area, and theoretical plates. This ensures that the data generated is reliable and accurate.

Synthesis, Reactivity, and Potential Applications

While a full synthetic guide is beyond our scope, it is plausible that **4-(1-Aminopropyl)phenol** could be synthesized from precursors like 4-nitrophenol or 4-aminophenol.^{[15][16][17]} The functional groups present govern its reactivity:

- **Amine Group:** Acts as a nucleophile and a base. It can be readily acylated, alkylated, or used to form Schiff bases.^[18]
- **Phenol Group:** Weakly acidic and can be deprotonated to form a phenoxide ion. The hydroxyl group activates the aromatic ring, making it highly susceptible to electrophilic substitution at the ortho positions.
- **Aromatic Ring:** Can undergo electrophilic aromatic substitution reactions.

Relevance to Drug Development: Derivatives of aminophenols are of significant interest in medicinal chemistry. 4-Aminophenol itself is the key intermediate in the industrial synthesis of paracetamol (acetaminophen).^{[15][19]} Structural analogs are continuously being explored for novel analgesic, antipyretic, and anti-inflammatory properties.^[20] Furthermore, phenolic compounds are widely studied for their potential antimicrobial and antibiofilm activities, a critical area of research given the rise of antibiotic resistance.^{[21][22][23]} The unique structure of **4-(1-Aminopropyl)phenol** makes it a valuable scaffold for generating libraries of new chemical entities for biological screening.^[24]

Conclusion

The comprehensive analysis of **4-(1-Aminopropyl)phenol** is a prime example of modern chemical characterization. It relies not on a single piece of evidence, but on the convergence of data from orthogonal techniques. IR spectroscopy confirms the presence of the key functional groups, NMR spectroscopy maps their precise location and connectivity within the molecular framework, mass spectrometry validates the molecular weight and reveals cleavage patterns, and HPLC provides a definitive assessment of purity. For the researcher in drug development, mastering this integrated analytical approach is fundamental to advancing novel chemical entities from the laboratory to clinical application.

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